

Physicochemical and Spectroscopic Properties

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Compound of Interest

Compound Name: *p*-Tolunitrile

Cat. No.: B1678323

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p-Tolunitrile is a versatile organic compound, appearing as a beige solid or a clear, colorless liquid depending on the ambient temperature.^[1] Its core structure consists of a benzene ring substituted with a methyl group and a nitrile group at the para position.

Physicochemical Data

The fundamental physical and chemical properties of **p-Tolunitrile** are summarized below.

Property	Value	Source
Molecular Formula	C ₈ H ₇ N	[1][2]
Molecular Weight	117.15 g/mol	[1][2]
CAS Number	104-85-8	[2]
Melting Point	26-28 °C	[1]
Boiling Point	217-218 °C at 760 mmHg	[3][4]
103-106 °C at 20 mmHg	[1][5]	
Density	0.981 g/mL at 25 °C	[1]
Flash Point	85 °C (185 °F)	[2][6]
Water Solubility	Insoluble (<0.1 g/100 mL at 17°C)	[1][4][6]
Refractive Index	1.531	[4]
Vapor Pressure	0.126 mmHg at 25°C	[4]

Solubility

p-Tolunitrile's solubility profile is critical for its use in various reaction media.

Solvent	Solubility	Source
Water	Insoluble	[6]
Acetone	Freely Soluble	
Alcohol	Freely Soluble	
Diethyl Ether	Freely Soluble	
Carbon Disulfide	Freely Soluble	
Methanol	Freely Soluble	

Spectroscopic Data

Spectroscopic data is essential for the identification and characterization of **p-Tolunitrile**. Key spectral information is available from various sources.[\[2\]](#)[\[7\]](#)

Spectroscopic Technique	Data Availability
^1H NMR	Spectrum available
^{13}C NMR	Spectrum available
Mass Spectrometry (MS)	Data available
Infrared (IR) Spectroscopy	Spectra available (ATR-IR, Vapor Phase) [2]
Raman Spectroscopy	Spectrum available [2]

Safety and Toxicological Profile

Handling **p-Tolunitrile** requires adherence to standard laboratory safety protocols due to its potential hazards.

Hazard Identification

The compound is classified with the following hazards:

- Causes skin irritation (H315).[\[2\]](#)[\[8\]](#)
- Causes serious eye irritation (H319).[\[2\]](#)[\[8\]](#)
- May cause respiratory irritation (H335).[\[2\]](#)[\[8\]](#)
- May cause allergy or asthma symptoms or breathing difficulties if inhaled.[\[2\]](#)

It is a combustible substance, and its vapors may form explosive mixtures with air if heated above its flash point.[\[9\]](#)

Toxicological Data

Test	Result	Species	Source
LD50 (Oral)	3800 mg/kg	Rat	[9]

Reactivity Profile

Nitriles like **p-Tolunitrile** have specific reactivity hazards:

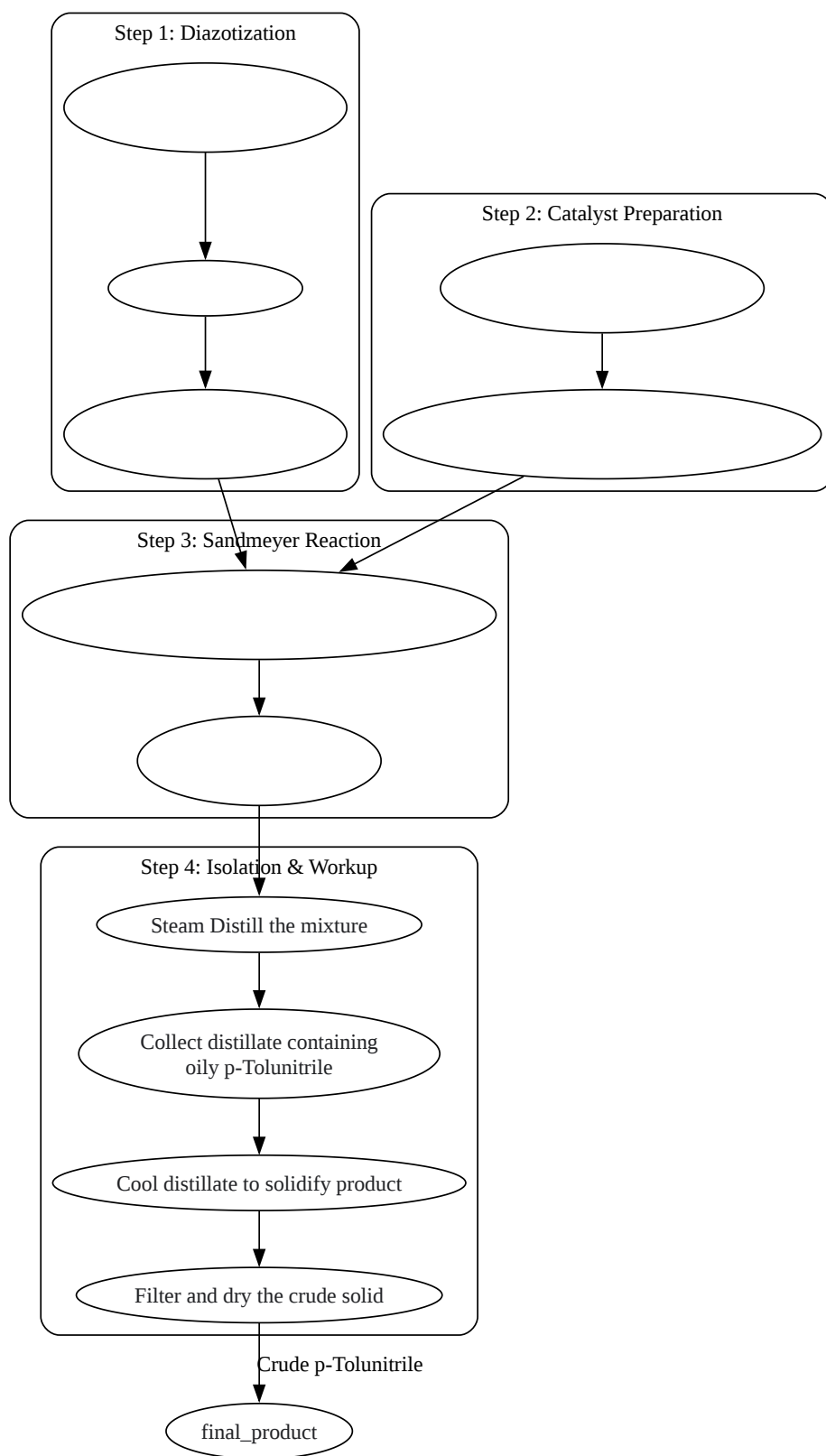
- Acids and Oxidizing Agents: Incompatible with acids. Mixing with strong oxidizing acids can lead to extremely violent reactions.[1][6]
- Bases: The combination of bases and nitriles can produce toxic hydrogen cyanide gas.[1][6]
- Polymerization: May polymerize in the presence of certain metals or metal compounds.[1][6]
- Hydrolysis: Hydrolyzes in both aqueous acid and base to form carboxylic acids or their salts, generating heat.[1][6]

Experimental Protocols

Detailed methodologies for the synthesis and purification of **p-Tolunitrile** are crucial for its practical application in a laboratory setting.

Synthesis of p-Tolunitrile from p-Toluidine

This procedure is a variation of the Sandmeyer reaction.[3][10]



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Caption: Workflow for the purification of **p-Tolunitrile**.

Methodologies:

- Purification by Distillation: The crude product can be purified by distillation. [3] Use a short air-condenser, which may require gentle warming at the start to prevent the distillate from solidifying prematurely. [3] The pure fraction boils at 214-218°C. [3] * Purification by Fractional Crystallization and Distillation: An alternative high-purity method involves melting the nitrile and drying it with magnesium sulfate. [1] This is followed by fractional crystallization from its melt and then fractional distillation under reduced pressure. [1] It can also be crystallized from a benzene/petroleum ether mixture. [1]

Hydrolysis to p-Toluic Acid

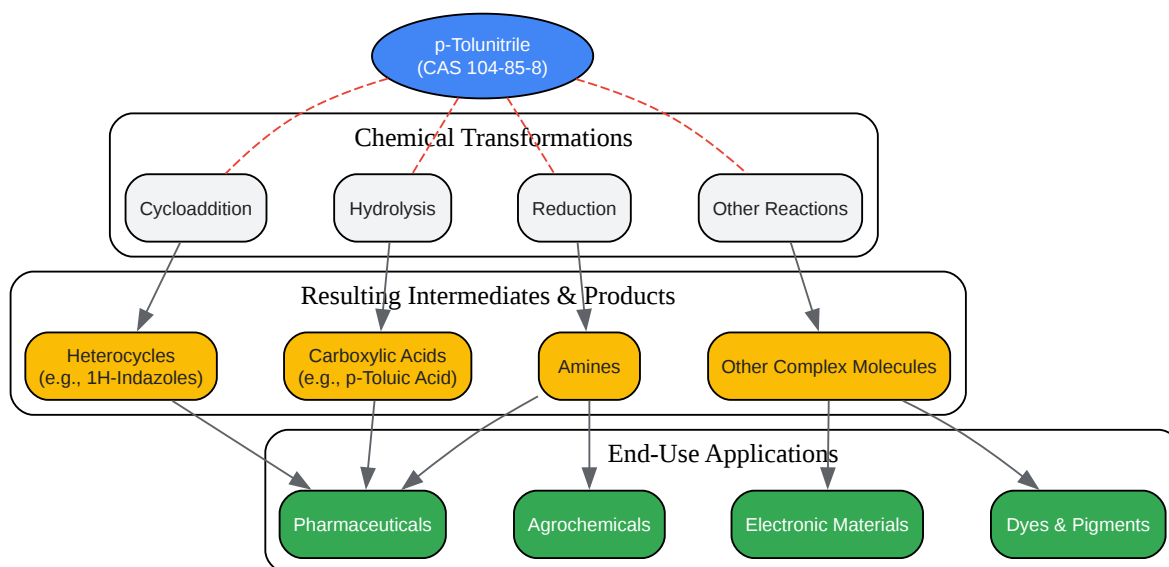
p-Tolunitrile can be hydrolyzed to p-Toluic acid, a common downstream reaction. [11]

Methodology:

- Place 3 kg of 75% sulfuric acid in a 5-liter flask equipped with a stirrer and reflux condenser. [11] 2. Heat the acid to approximately 150°C and begin stirring. [11] 3. Add 1 kg of **p-Tolunitrile** over two hours, maintaining the temperature at 150-160°C. [11] 4. Continue stirring for two hours after the addition is complete. [11] 5. Increase the temperature to 190°C and stir for an additional hour. [11] 6. Cool the reaction mixture and pour it into ice water, then filter the crude p-Toluic acid. [11] 7. The crude material can be further purified by dissolving it in an excess of 10% sodium hydroxide solution, filtering while hot, and then acidifying the filtrate to precipitate the purified acid. [11]

Applications in Research and Drug Development

p-Tolunitrile is a vital chemical intermediate, serving as a fundamental building block in the synthesis of a wide array of complex molecules. [5] Logical Relationship: **p-Tolunitrile** as a Chemical Intermediate



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Caption: Role of **p-Tolunitrile** as a versatile chemical intermediate.

Its versatile chemical reactivity, stemming from the stable cyano group, allows for diverse reaction pathways. [5] This makes it an indispensable component in organic synthesis for various industries.

- **Pharmaceutical Synthesis:** It serves as a crucial building block for producing active pharmaceutical ingredients (APIs). [5] For instance, it is used as a reagent in the preparation of 1H-Indazoles. [1][12]
- **Agrochemical Development:** The structure of **p-Tolunitrile** is valuable for creating complex molecules used in modern agrochemicals, contributing to crop protection. [5]
- **Advanced Materials:** In the electronics sector, it is utilized in the production of specialized materials, including photoresist components for microelectronics.

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